

Z-L-valine ethyl ester synthesis and purification

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Compound of Interest

Compound Name: Z-Val-OEt

Cat. No.: B1352588

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An In-depth Technical Guide on the Synthesis and Purification of Z-L-valine Ethyl Ester

Introduction

N-benzyloxycarbonyl-L-valine ethyl ester, commonly referred to as Z-L-valine ethyl ester, is a crucial intermediate in the field of synthetic organic chemistry, particularly in peptide synthesis and the development of pharmaceutical agents. The benzyloxycarbonyl (Z or Cbz) group serves as a vital protecting group for the amine functionality of the L-valine amino acid, preventing its participation in undesired side reactions while allowing for selective modifications at the carboxylic acid terminus.[1] Its ethyl ester form further enhances its utility by enabling subsequent peptide bond formation or other C-terminal modifications.

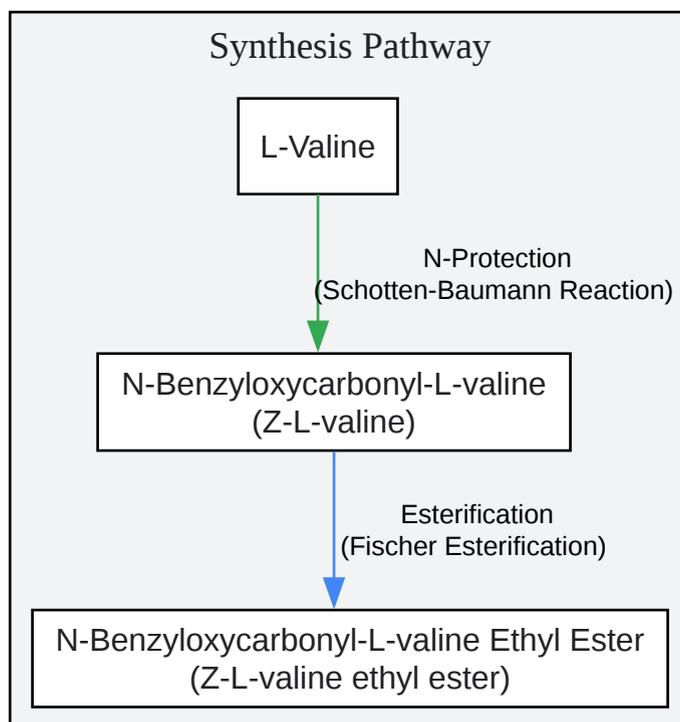
This technical guide provides a comprehensive overview of the synthesis and purification of Z-L-valine ethyl ester. It details the experimental protocols for the two primary stages: the N-protection of L-valine and the subsequent esterification. This document is intended for researchers, scientists, and drug development professionals, offering detailed methodologies, quantitative data, and process visualizations to facilitate reproducible and efficient synthesis.

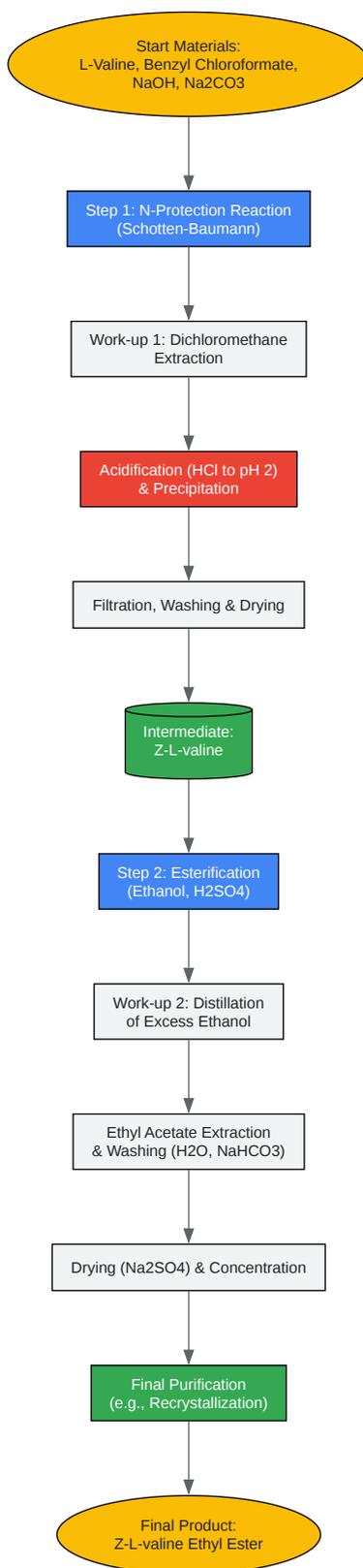
Synthesis Methodology

The synthesis of Z-L-valine ethyl ester is typically achieved in a two-step process:

- Step 1: N-protection of L-valine to form N-benzyloxycarbonyl-L-valine (Z-L-valine).
- Step 2: Esterification of Z-L-valine with ethanol to yield the final product, Z-L-valine ethyl ester.

Below is a logical diagram illustrating the synthesis pathway.





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References

- 1. nbinno.com [nbinno.com]
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